

# An In-Depth Technical Guide to Benzyl 2-(4-hydroxyphenyl)acetate

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## Compound of Interest

Compound Name: Benzyl 2-(4-hydroxyphenyl)acetate

Cat. No.: B132231

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This guide provides a detailed overview of the molecular structure and properties of **Benzyl 2-(4-hydroxyphenyl)acetate**, a compound of interest in various scientific fields.

## Molecular and Physicochemical Data

**Benzyl 2-(4-hydroxyphenyl)acetate** is an organic compound with the molecular formula C<sub>15</sub>H<sub>14</sub>O<sub>3</sub>.<sup>[1]</sup> The following table summarizes its key quantitative properties.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>3</sub>	[1][2]
Molecular Weight	242.27 g/mol	[1][2][3][4][5]
IUPAC Name	benzyl 2-(4-hydroxyphenyl)acetate	[1][2]
CAS Number	27727-37-3	[1][2][3]
Canonical SMILES	C1=CC=C(C=C1)COC(=O)CC2=CC=C(C=C2)O	[1][2]

## Molecular Structure

The structure of **Benzyl 2-(4-hydroxyphenyl)acetate** consists of a benzyl ester of 4-hydroxyphenylacetic acid. This unique combination of a benzene ring, an acetate group, and a hydroxyl group contributes to its distinct chemical properties and potential biological activities.



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## References

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- 2. Benzyl 2-(4-hydroxyphenyl)acetate | C<sub>15</sub>H<sub>14</sub>O<sub>3</sub> | CID 11107524 - PubChem [pubchem.ncbi.nlm.nih.gov]
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